

# 3-Methyl-4-phenylbutan-2-one molecular structure and weight

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## Compound of Interest

Compound Name: 3-Methyl-4-phenylbutan-2-one

Cat. No.: B1583293

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An In-depth Technical Guide to **3-Methyl-4-phenylbutan-2-one**: Molecular Structure and Weight

## Compound Identification and Overview

**3-Methyl-4-phenylbutan-2-one** is a ketone derivative that serves as a valuable intermediate in various fields, including medicine and the chemical industry.<sup>[1]</sup> Its proper identification and characterization are paramount for its application in further synthetic processes. This guide provides a detailed examination of its molecular structure and the analytical methodologies required for its unambiguous confirmation.

The compound is systematically named **3-methyl-4-phenylbutan-2-one** according to IUPAC nomenclature.<sup>[2][3]</sup> It is also commonly referred to as 3-Methyl-4-phenyl-2-butanone.<sup>[3][4]</sup> For precise identification in databases and regulatory documents, its CAS Registry Number is 2550-27-8.<sup>[1][2][3][4][5]</sup>

Identifier	Value	Source
IUPAC Name	3-methyl-4-phenylbutan-2-one	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	2550-27-8	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C11H14O	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Canonical SMILES	CC(CC1=CC=CC=C1)C(=O)C	<a href="#">[2]</a> <a href="#">[3]</a>
InChI Key	YEHRTTZJTORGJL-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[3]</a>

## Molecular Structure and Physicochemical Properties

The structure of **3-Methyl-4-phenylbutan-2-one** consists of a four-carbon butanone backbone. A methyl group is attached at the C3 position, and a phenyl group is linked to the C4 position via a methylene bridge. This arrangement results in a chiral center at the C3 carbon.

## Structural Diagram

The 2D molecular structure, highlighting its key functional groups, can be visualized as follows:

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## References

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